

# Proper Disposal of Terrecyclic Acid: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: *Terrecyclic Acid*

Cat. No.: *B016020*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Terrecyclic Acid**, a tricyclic sesquiterpene antibiotic. Given the limited specific data on its disposal, a cautious approach adhering to general best practices for chemical waste management is imperative. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

## Chemical and Physical Properties

A summary of **Terrecyclic Acid**'s properties is provided below to inform handling and disposal decisions.

Property	Value	Source
CAS Number	83058-94-0	<a href="#">[1]</a>
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	248.3 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Light tan residue / Solid	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Soluble in ethanol, methanol, DMF, and DMSO.	<a href="#">[1]</a>
Storage Conditions	-20°C in a dry, cool, and well-ventilated place.	<a href="#">[1]</a> <a href="#">[4]</a>
Stability	Stable under recommended storage conditions.	<a href="#">[4]</a>
Incompatibilities	Strong oxidizing agents.	<a href="#">[4]</a>
Hazardous Decomposition	Carbon oxides.	<a href="#">[4]</a>

## Immediate Safety and Handling Precautions

While not classified as hazardous by the 2012 OSHA Hazard Communication Standard, it is crucial to note that 100% of the mixture consists of ingredient(s) of unknown toxicity[\[4\]](#). Therefore, handle **Terrecyclic Acid** in accordance with good industrial hygiene and safety practices[\[4\]](#).

- Personal Protective Equipment (PPE): Wear safety glasses with side shields or goggles, protective gloves, and a lab coat[\[4\]](#).
- Ventilation: Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA-approved respiratory protection should be worn[\[4\]](#).
- Spill Response: In case of a spill, mechanically take up the solid material, avoiding dust creation, and place it in appropriate, labeled containers for disposal. Clean the contaminated surface thoroughly[\[4\]](#).

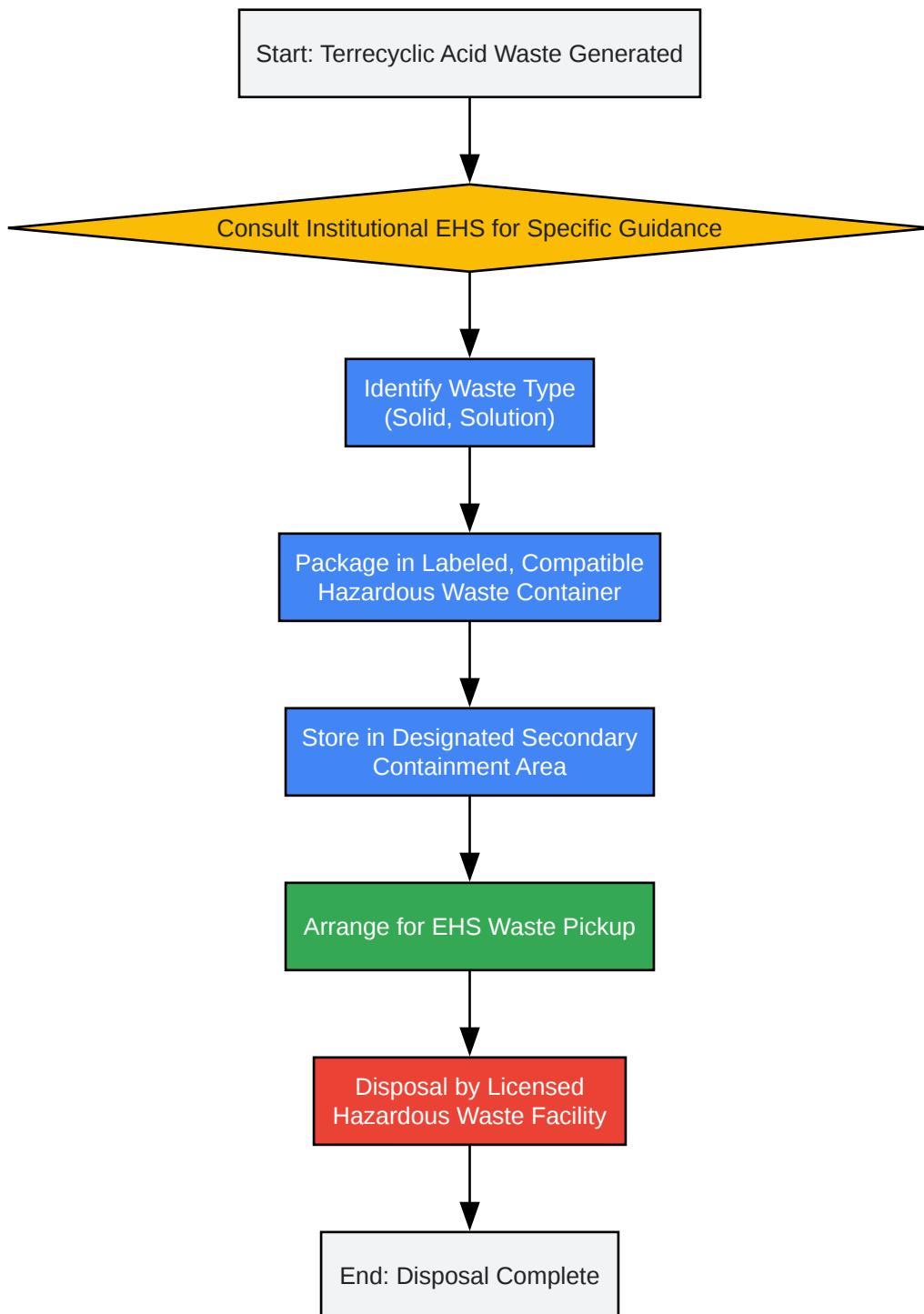
## Step-by-Step Disposal Procedure

The following is a general procedure for the disposal of **Terrecyclic Acid**. This should be adapted to comply with your institution's specific protocols.

- Consult Institutional EHS: Before beginning any disposal process, contact your Environmental Health and Safety (EHS) department. They will provide guidance based on your specific circumstances and local regulations.
- Waste Identification and Collection:
  - Collect waste **Terrecyclic Acid**, whether in solid form or dissolved in a solvent, in a designated, compatible, and properly sealed waste container.
  - If dissolved in a solvent, the solvent itself may be considered hazardous waste and must be disposed of accordingly.
  - Label the waste container clearly with "Hazardous Waste," the chemical name ("Terrecyclic Acid"), and any other components of the mixture.
- Storage of Waste:
  - Store the sealed waste container in a designated secondary containment area that is cool, dry, and well-ventilated, away from incompatible materials like strong oxidizing agents[4][5][6].
- Arrange for Professional Disposal:
  - Your institution's EHS department will arrange for the pickup and disposal of the chemical waste through a licensed hazardous waste disposal facility.
  - Common disposal methods for chemical waste of this type include incineration at an EPA-permitted facility[7][8]. Do not attempt to dispose of **Terrecyclic Acid** down the drain or in regular trash.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Terrecyclic Acid**.



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Caption: Workflow for the safe disposal of **Terrecyclic Acid**.

Disclaimer: The information provided is a general guide and is not a substitute for professional safety advice and adherence to institutional and regulatory protocols. Always prioritize safety and consult with your EHS department.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)